

Technical Data Sheet: (2-methyl-2-phenylpropyl) acetate

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Compound of Interest

Compound Name: (2-methyl-2-phenylpropyl) acetate

Cat. No.: B098411

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Overview

This document provides a concise technical summary of the key physicochemical properties of the compound **(2-methyl-2-phenylpropyl) acetate**, also known as neophyl acetate. The primary focus is the determination and verification of its molecular weight. This information is critical for researchers and drug development professionals in stoichiometric calculations, analytical characterization, and chemical synthesis.

Compound Identification and Properties

The fundamental properties of **(2-methyl-2-phenylpropyl) acetate** are summarized below. The molecular weight is derived from its molecular formula, which is confirmed by multiple chemical data sources.

Parameter	Value	Source
Compound Name	(2-methyl-2-phenylpropyl) acetate	N/A
Synonym(s)	Neophyl acetate; Acetic acid 2-methyl-2-phenyl-propyl ester	[1]
CAS Number	18755-52-7	[2] [3] [4]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[2] [3] [4] [5]
Molecular Weight	192.25 g/mol	[2] [3] [4] [5]
Exact Mass	192.115029749	[1]

Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The protocol for this determination is an established theoretical calculation based on the molecular formula.

Procedure:

- Determine the Molecular Formula: The chemical structure of **(2-methyl-2-phenylpropyl) acetate** is analyzed to count the number of atoms of each element. The confirmed formula is C₁₂H₁₆O₂.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Obtain Standard Atomic Weights: The standard atomic weights of Carbon (C), Hydrogen (H), and Oxygen (O) are utilized.
 - C: ~12.011 amu
 - H: ~1.008 amu
 - O: ~15.999 amu
- Calculate Total Mass: The number of atoms of each element is multiplied by its atomic weight, and the results are summed.

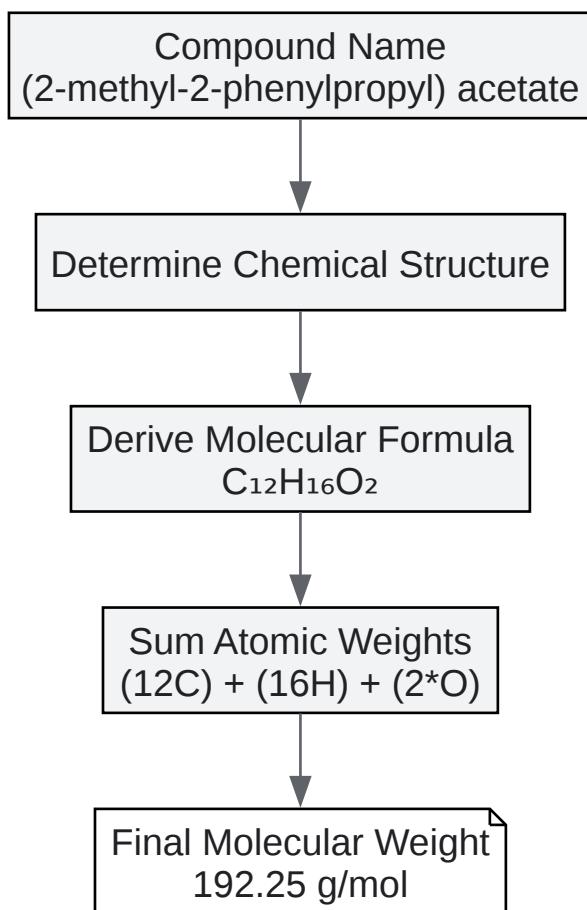
- Mass = $(12 \times 12.011) + (16 \times 1.008) + (2 \times 15.999)$
- Mass = $144.132 + 16.128 + 31.998$
- Total Molecular Weight ≈ 192.258 g/mol

This calculated value is consistent with the widely reported molecular weight of 192.25 g/mol .

[\[2\]](#)[\[3\]](#)[\[4\]](#)

Visualization of Calculation Workflow

The logical process for determining the molecular weight from the compound's nomenclature is illustrated below.



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Caption: Workflow for Molecular Weight Determination.

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